

# Oleyl Lactate: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Oleyl lactate*

CAS No.: 42175-36-0

Cat. No.: B1624670

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## Introduction

**Oleyl lactate**, the ester of oleyl alcohol and lactic acid, is a lipophilic compound with established applications in the cosmetics industry as an emollient. While its use in this sector is well-documented, its potential in broader scientific and pharmaceutical research remains an area of nascent exploration. This technical guide aims to provide a comprehensive overview of **oleyl lactate**, focusing on its physicochemical properties, synthesis, and potential applications for researchers, scientists, and drug development professionals. Due to the limited publicly available data on the specific biological and pharmaceutical applications of **oleyl lactate**, this guide will also draw upon information from structurally related long-chain fatty acid esters of lactic acid to infer potential areas of investigation.

## Physicochemical Properties

**Oleyl lactate** is characterized by the following identifiers and properties. A summary of its key quantitative data is presented in Table 1.

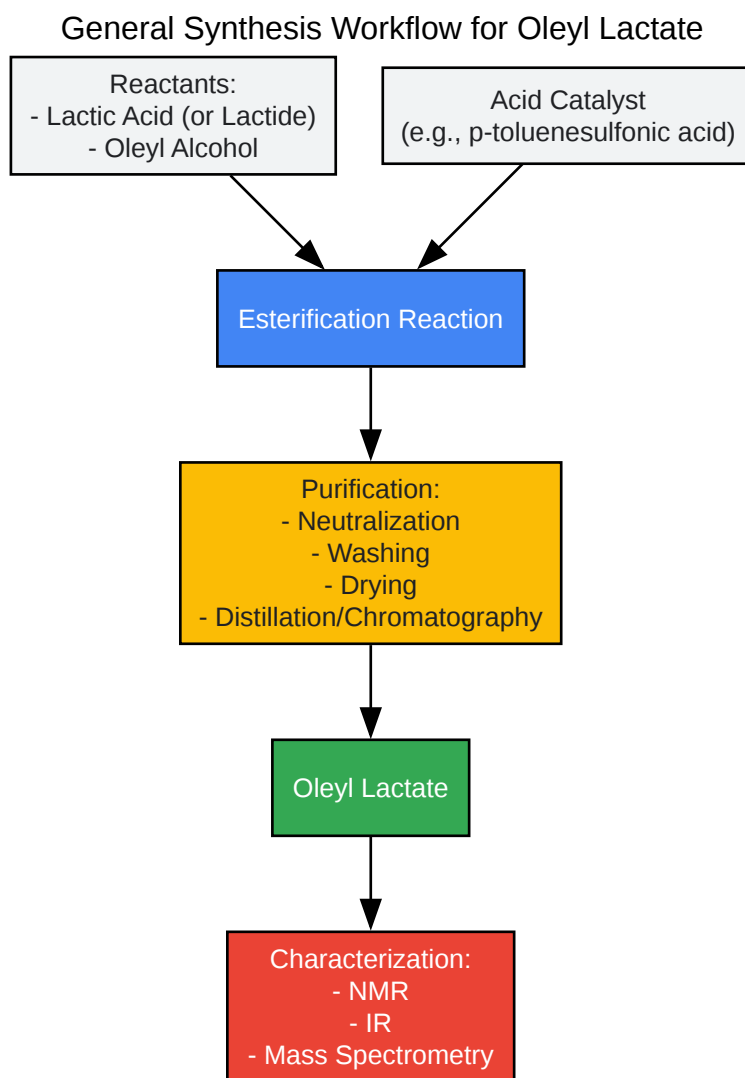
Property	Value	Source
CAS Number	42175-36-0	[1][2]
Molecular Formula	C21H40O3	[3]
Molecular Weight	340.54 g/mol	
IUPAC Name	[(Z)-octadec-9-enyl] 2-hydroxypropanoate	[3]
Synonyms	Pelemol OL, Dermol OL, Propanoic acid, 2-hydroxy-, (9Z)-9-octadecenyl ester	[3]
Physical Description	Pale yellow to yellow clear liquid	
Function (Cosmetic)	Emollient, Skin Conditioning	[1][4]

## Synthesis of Oleyl Lactate

The synthesis of **oleyl lactate** can be achieved through the esterification of lactic acid with oleyl alcohol. While specific, detailed laboratory protocols for **oleyl lactate** are not extensively published in peer-reviewed literature, general methods for the synthesis of lactic acid esters are well-established. These typically involve direct esterification under acidic conditions or the use of lactide, a cyclic diester of lactic acid.

A patented method for the preparation of "lactyl **oleyl lactate**" involves the reaction of oleyl alcohol with lactide in the presence of an acid catalyst. This reaction can be carried out in the absence of a solvent at temperatures ranging from 15°C to 100°C.[5]

A general workflow for the synthesis and purification of a long-chain fatty acid lactate ester like **oleyl lactate** is depicted below.



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General synthesis and purification workflow.

## Experimental Protocol: General Direct Esterification

The following is a generalized protocol for the direct esterification of a carboxylic acid with an alcohol, which can be adapted for the synthesis of **oleyl lactate**.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine oleyl alcohol (1 equivalent) and a suitable solvent such as toluene.
- **Catalyst Addition:** Add a catalytic amount of an acid catalyst, for example, p-toluenesulfonic acid (0.1 equivalents).

- **Reactant Addition:** Add lactic acid (1.2 equivalents) to the mixture.
- **Reaction:** Heat the mixture to reflux. The water formed during the reaction is azeotropically removed and collected in the Dean-Stark trap. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Wash the organic layer sequentially with a saturated sodium bicarbonate solution, water, and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude **oleyl lactate** can be further purified by column chromatography or vacuum distillation.

## Potential Applications in Research and Drug Development

While the primary established use of **oleyl lactate** is in cosmetics, its chemical structure suggests potential for investigation in other scientific domains, particularly in drug delivery and formulation science.

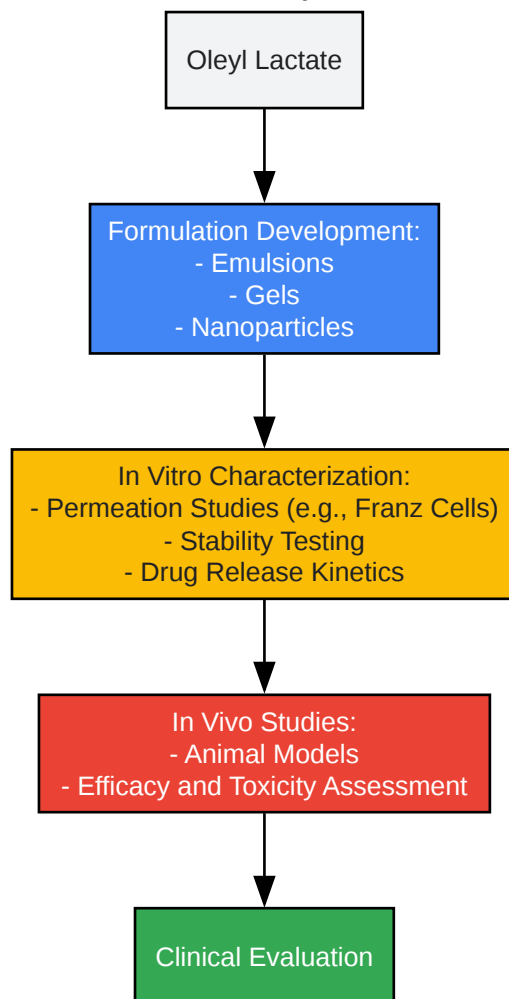
### Drug Delivery and Formulation:

Long-chain fatty acid esters are known to function as penetration enhancers in transdermal drug delivery systems.[6] The lipophilic nature of the oleyl group combined with the hydroxyl group of the lactate moiety gives **oleyl lactate** amphiphilic properties that could be advantageous in formulating drug delivery systems. Fatty acid esters can increase the fluidity of the stratum corneum, thereby enhancing the permeation of active pharmaceutical ingredients (APIs) through the skin.

Esters of fatty alcohols and lactic acid, such as lauryl lactate and myristyl lactate, have been investigated for their permeation-enhancing properties in transdermal drug delivery applications.[6] It is plausible that **oleyl lactate** could exhibit similar or enhanced activity due to the unsaturation in the oleyl chain, which may further increase lipid bilayer disruption in the stratum corneum.

The workflow for investigating a novel excipient like **oleyl lactate** in a drug delivery context could follow the logical progression outlined below.

#### Investigational Workflow for Oleyl Lactate in Drug Delivery



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Logical workflow for drug delivery research.

#### Biological Activity and Signaling Pathways:

Currently, there is a lack of specific research into the biological activity and metabolic fate of **oleyl lactate**. It is hypothesized that upon administration, **oleyl lactate** would be hydrolyzed by esterases to yield oleyl alcohol and lactic acid. Both of these hydrolysis products are endogenous and have well-characterized metabolic pathways.

- **Oleyl Alcohol/Oleic Acid:** Oleyl alcohol is readily oxidized to oleic acid in the body. Oleic acid is the most abundant fatty acid in human adipose tissue and plays numerous roles in metabolism and signaling. It is a key component of membrane phospholipids and triglycerides.
- **Lactic Acid/Lactate:** Lactate is a central player in cellular metabolism, acting as a shuttle for energy between cells and a substrate for gluconeogenesis.[7] Recent research has also identified lactate as a signaling molecule that can influence gene expression through histone lactylation, a novel epigenetic modification.[8]

Given the metabolic products of **oleyl lactate**, it could be investigated as a pro-drug or delivery vehicle for these molecules in specific therapeutic contexts. However, no signaling pathways directly involving intact **oleyl lactate** have been described in the scientific literature.

## Conclusion and Future Directions

**Oleyl lactate** is a compound with well-established utility in the cosmetics industry. For researchers and professionals in drug development, it represents a largely unexplored molecule with potential applications stemming from its physicochemical properties as a long-chain fatty acid ester. Future research should focus on:

- **Detailed Synthesis and Characterization:** Publication of robust and reproducible synthesis and purification protocols.
- **In Vitro and In Vivo Studies:** Evaluation of its efficacy as a penetration enhancer in various drug formulations.
- **Metabolic Studies:** Elucidation of its metabolic fate and pharmacokinetic profile.
- **Biological Activity Screening:** Investigation of any intrinsic biological activities beyond its role as an excipient.

The exploration of these areas will be crucial in determining the broader utility of **oleyl lactate** in the pharmaceutical and life sciences.

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